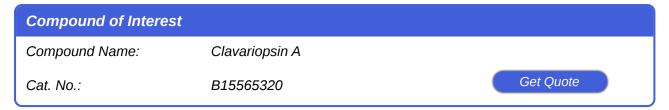


The Biological Activity of Clavariopsin A and Its Analogs: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Clavariopsin A, a cyclic depsipeptide isolated from the aquatic hyphomycete Clavariopsis aquatica, and its subsequently discovered analogs, Clavariopsins B-I, have emerged as a promising class of natural products with potent biological activity.[1][2][3] This technical guide provides a comprehensive overview of the known biological activities of these compounds, with a focus on their antifungal properties. It consolidates quantitative data, details experimental methodologies, and visualizes potential mechanisms of action to serve as a valuable resource for researchers in the fields of natural product chemistry, mycology, and drug discovery.

Antifungal Activity

The most well-documented biological activity of **Clavariopsin A** and its analogs is their potent antifungal effect against a range of plant pathogenic fungi.

Quantitative Antifungal Activity Data

The antifungal efficacy of Clavariopsins A-I has been primarily evaluated using the paper disk diffusion method, with the results expressed as the Minimum Inhibitory Dose (MID) in micrograms per disk (μ g/disk). A lower MID value indicates higher antifungal potency. The available data is summarized in the table below.



Compoun d	Botrytis cinerea (MID, µ g/disk)	Magnapo rthe oryzae (MID, µ g/disk)	Colletotri chum orbicular e (MID, µ g/disk)	Fusarium oxysporu m (MID, µ g/disk)	Alternaria alternata (MID, µ g/disk)	Aspergill us niger (MID, µ g/disk)
Clavariopsi n A	1	0.1	1	3	1	1
Clavariopsi n B	1	0.1	1	3	1	1
Clavariopsi n C	3	0.3	3	10	3	3
Clavariopsi n D	1	0.1	1	3	1	1
Clavariopsi n E	1	0.1	1	3	1	1
Clavariopsi n F	1	0.1	1	3	1	1
Clavariopsi n G	1	0.1	1	3	1	1
Clavariopsi n H	0.3	0.03	0.3	1	0.3	0.3
Clavariopsi n I	0.3	0.03	0.3	1	0.3	0.3

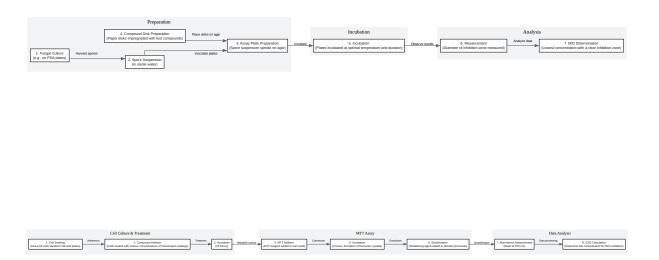
Data sourced from Soe et al., 2019.[3]

In addition to inhibiting fungal growth, clavariopsins have been observed to induce hyphal swelling in Aspergillus niger at minimum effective doses ranging from 0.3 to 3 μ g/disk .[3]

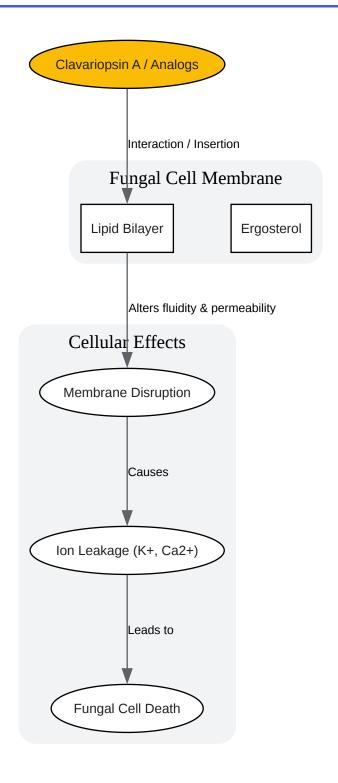
Experimental Protocol: Antifungal Paper Disk Diffusion Assay



The following protocol outlines the paper disk diffusion method used to determine the Minimum Inhibitory Dose (MID) of **Clavariopsin A** and its analogs against filamentous fungi.







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